

# NVS-PAK1-1 solubility issues troubleshooting

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: NVS-PAK1-1

CAS No.: 1783816-74-9

Cat. No.: S537873

Get Quote

## Solubility Data for NVS-PAK1-1

The table below consolidates the solubility information provided by various commercial suppliers.

Solvent	Concentration (mg/mL)	Concentration (mM)	Source / Notes
DMSO	47.99 - 100	100 - 200.02 [1] [2] [3]	"Hygroscopic DMSO has a significant impact on solubility; please use newly opened DMSO." [1]
1eq. HCl	47.99	100 [2] [4]	-
Ethanol	96	200.02 [3] [5]	-
Water	Insoluble [3]	-	-

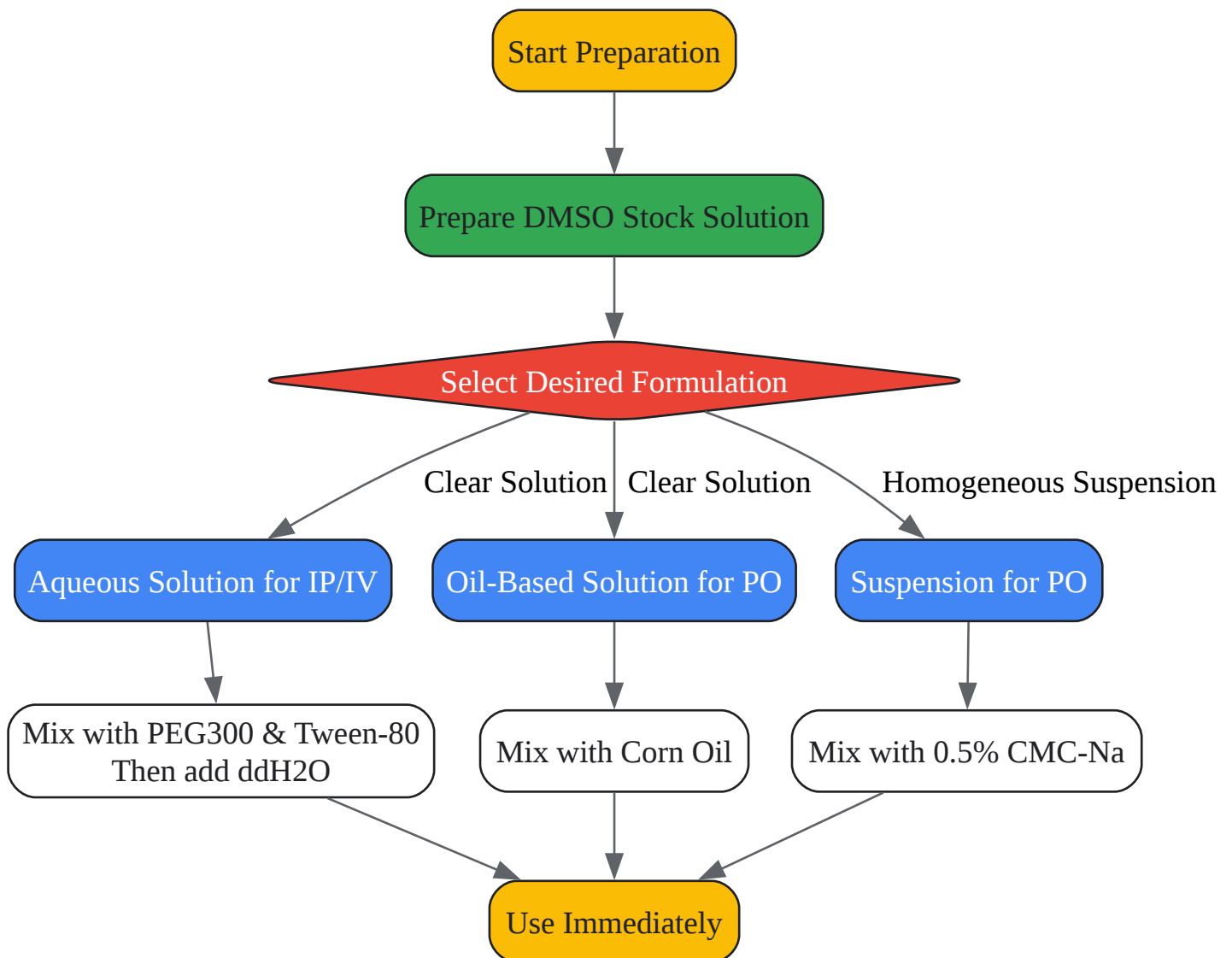
## Experimental Formulations for In Vivo Studies

For *in vivo* work, suppliers have validated specific formulations to achieve a clear solution or homogeneous suspension [1] [3].

Application	Formulation	Final Concentration	Preparation Method (for 1 mL working solution)
-------------	-------------	---------------------	--

| **Clear Solution** | 5% DMSO + 40% PEG300 + 5% Tween-80 + 50% ddH<sub>2</sub>O [1] [3] | 4.8 mg/mL (10.00 mM) [3] | 1. Add 50 µL of 96 mg/mL DMSO stock to 400 µL PEG300, mix. 2. Add 50 µL Tween-80, mix. 3. Add 500 µL ddH<sub>2</sub>O [3]. || **Clear Solution** | 5% DMSO + 95% Corn Oil [1] [3] | 0.6 mg/mL (1.25 mM) [3] | Add 50 µL of 12 mg/mL clear DMSO stock to 950 µL corn oil, mix [3]. || **Homogeneous Suspension** | 0.5% CMC-Na [3] | ≥5 mg/mL | Add 5 mg of compound to 1 mL of CMC-Na solution, mix evenly [3]. |

The following diagram illustrates the workflow for preparing these formulations:



Click to download full resolution via product page

## Important Handling Notes and Cautions

- **Use Fresh DMSO:** Always use newly opened, dry DMSO to dissolve the compound, as moisture absorption significantly reduces its solubility [1] [3].
- **Stability of Solutions:** The mixed working solutions for *in vivo* studies should be used immediately for optimal results [3].
- **Cellular Assay Considerations:** An independent review on ChemicalProbes.org cautions that **NVS-PAK1-1** can induce adverse effects in live-cell assays, specifically Phospholipidosis, at concentrations equal to or exceeding **1  $\mu$ M** [6]. It is recommended to use the lowest effective concentration.
- **In Vivo Limitation:** The compound shows relatively poor stability in rat liver microsomes, which may limit its application for *in vivo* studies [1] [6].

## Troubleshooting Tips Without Specific Guides

Since explicit troubleshooting guides were not found, here are general principles for handling solubility issues based on the provided data:

- **If the compound does not dissolve in DMSO:** Ensure the solvent is fresh and anhydrous. Gently warming the tube and using a bath sonicator can help. Do not heat excessively.
- **If precipitation occurs in biological assays:** When adding the DMSO stock to your aqueous assay buffer, add it slowly while vortexing to ensure it mixes thoroughly. The final concentration of DMSO in the assay should typically be kept below 0.1-1%.
- **For cellular studies:** Start with the recommended formulation for clear solutions and validate that your working concentration is below the threshold for reported adverse cellular effects (1  $\mu$ M) [6].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. NVS-PAK1-1 | PAK1 Inhibitor | MedChemExpress [medchemexpress.com]

2. NVS-PAK1-1 | PAK1 Inhibitor [tocris.com]
3. NVS-PAK1-1 | 99.96%(HPLC) | In Stock | PAK inhibitor [selleckchem.com]
4. NVS PAK1 1 | PAK Inhibitors [rndsystems.com]
5. NVS-PAK1-1, PAK1 inhibitor (CAS 1783816-74-9) (ab146939) | Abcam [abcam.com]
6. Probe NVS-PAK1-1 [chemicalprobes.org]

To cite this document: Smolecule. [NVS-PAK1-1 solubility issues troubleshooting]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537873#nvs-pak1-1-solubility-issues-troubleshooting>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)